

An In-depth Technical Guide on the Physicochemical Properties of Jaceidin

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Compound of Interest

Compound Name: Jaceidin

Cat. No.: B1672726

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Jaceidin is a naturally occurring O-methylated flavonol found in various plant species, including *Chamomilla recutita* (chamomile) and *Centaurea jacea*. As a member of the flavonoid class of polyphenolic compounds, **Jaceidin** has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the physicochemical properties of **Jaceidin**, detailed experimental protocols for their determination, and an exploration of the key signaling pathways it modulates. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

Physicochemical Properties of Jaceidin

A thorough understanding of the physicochemical properties of a compound is fundamental to its development as a therapeutic agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics. The key physicochemical data for **Jaceidin** are summarized in the table below.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₁₈ H ₁₆ O ₈ | [1] |
| Molecular Weight | 360.31 g/mol | [1] |
| Melting Point | 130 - 135 °C | [1] |
| Appearance | Yellow powder | |
| Solubility | Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Practically insoluble in water. | |
| pKa (predicted) | 6.96 (strongest acidic) | |
| LogP (predicted) | 2.8 | |

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **Jaceidin**. These protocols are based on established methods for the characterization of flavonoids.

Determination of Aqueous Solubility

The shake-flask method is a standard protocol for determining the aqueous solubility of a compound.

Materials:

- **Jaceidin**
- Distilled or deionized water
- pH meter
- Shaker water bath or orbital shaker
- Centrifuge

- High-performance liquid chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure:

- An excess amount of **Jaceidin** is added to a known volume of water in a sealed container.
- The suspension is agitated in a shaker water bath at a constant temperature (e.g., 25 °C or 37 °C) for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- After the incubation period, the suspension is centrifuged at a high speed to pellet the undissolved solid.
- An aliquot of the supernatant is carefully removed, ensuring no solid particles are transferred.
- The concentration of **Jaceidin** in the supernatant is quantified using a validated HPLC-UV method. A calibration curve is generated using standard solutions of **Jaceidin** of known concentrations.
- The aqueous solubility is reported in units such as mg/L or µg/mL.

Determination of pKa by Potentiometric Titration

Potentiometric titration is a precise method for determining the acid dissociation constant (pKa) of a substance.

Materials:

- **Jaceidin**
- Co-solvent (e.g., methanol or DMSO, due to the low aqueous solubility of **Jaceidin**)
- Standardized solutions of hydrochloric acid (HCl) and sodium hydroxide (NaOH)
- Potassium chloride (KCl) for maintaining constant ionic strength
- Calibrated pH meter with a suitable electrode

- Automatic titrator or manual titration setup
- Stirring plate and stir bar

Procedure:

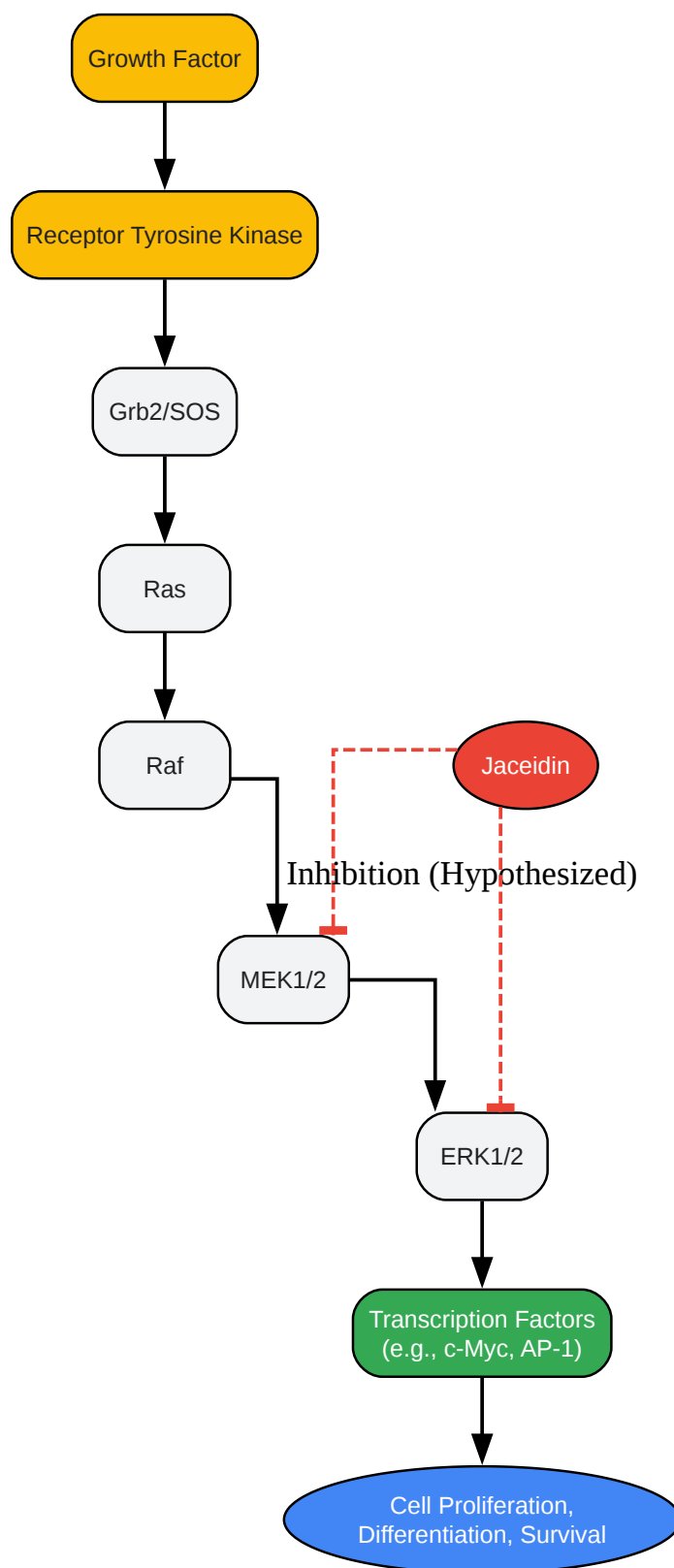
- A known amount of **Jaceidin** is dissolved in a specific ratio of co-solvent and water.
- The solution is acidified to a low pH (e.g., pH 2) with the standardized HCl solution.
- The solution is then titrated with the standardized NaOH solution in small, precise increments.
- The pH of the solution is recorded after each addition of the titrant, allowing the system to equilibrate.
- The titration is continued until a high pH (e.g., pH 12) is reached.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa value(s) are determined from the inflection point(s) of the titration curve. The pH at the half-equivalence point corresponds to the pKa.

Signaling Pathways Modulated by Jaceidin

Jaceidin has been shown to modulate several critical intracellular signaling pathways, which are often dysregulated in various diseases, including cancer and inflammatory disorders. Understanding these interactions is crucial for elucidating its mechanism of action and identifying potential therapeutic targets. It is hypothesized that **Jaceidin**, like many other flavonoids, exerts its effects by inhibiting key protein kinases within these cascades.

ERK1/2 Signaling Pathway

The Extracellular signal-Regulated Kinase (ERK) 1/2 pathway is a key component of the Mitogen-Activated Protein Kinase (MAPK) signaling cascade, which regulates cell proliferation, differentiation, and survival.

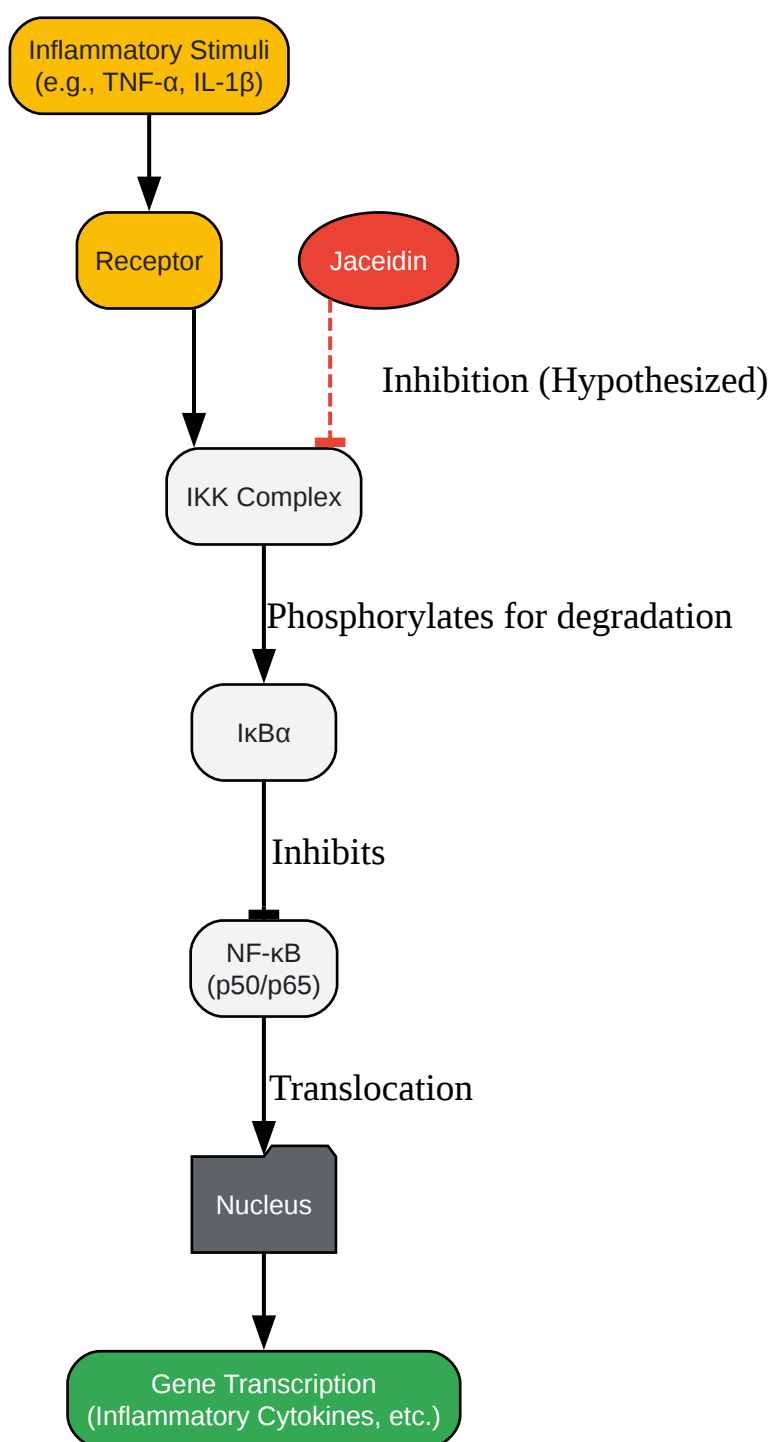


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Caption: Hypothesized inhibition of the ERK1/2 signaling pathway by **Jaceidin**.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation, immune responses, and cell survival. Its aberrant activation is implicated in many inflammatory diseases and cancers.

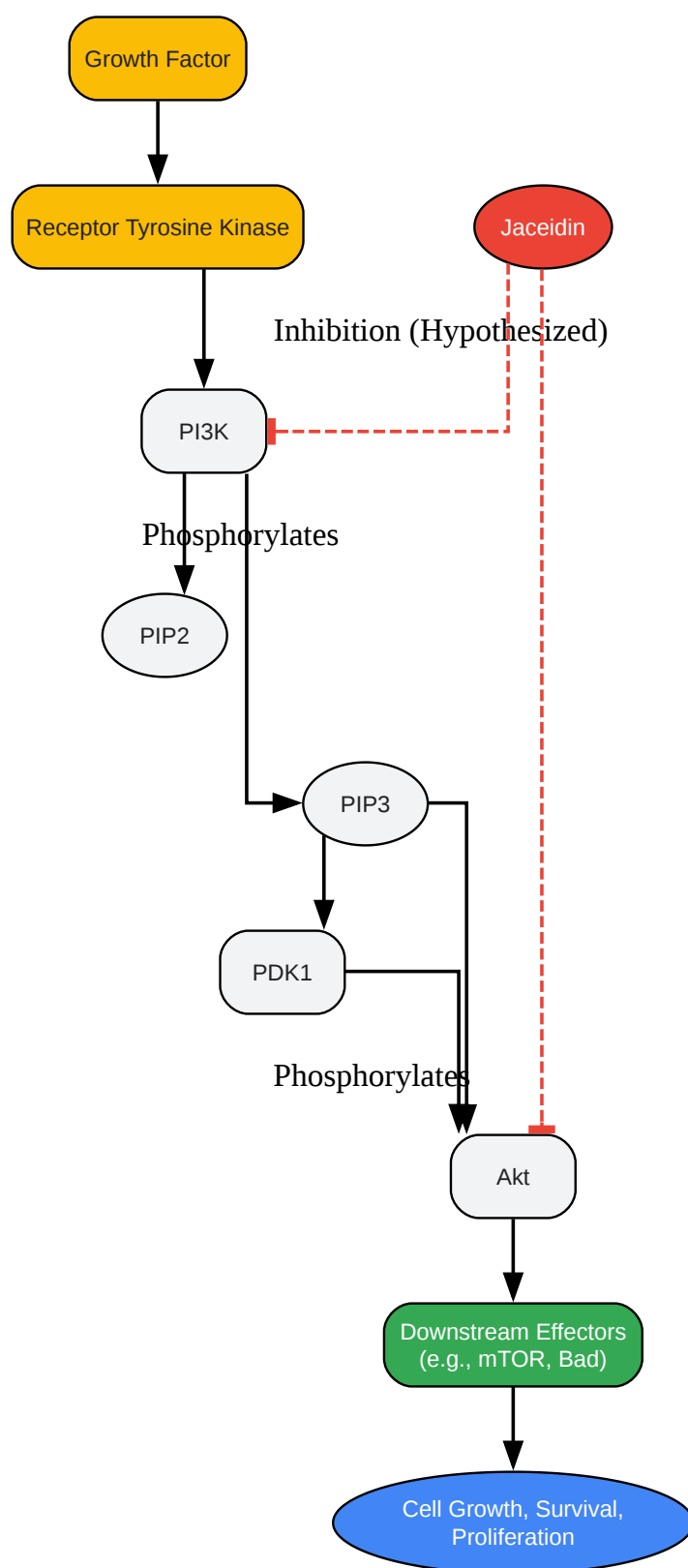


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Caption: Hypothesized inhibition of the NF- κ B signaling pathway by **Jaceidin**.

PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a critical signaling cascade that governs cell growth, survival, and metabolism. Dysregulation of this pathway is a hallmark of many cancers.

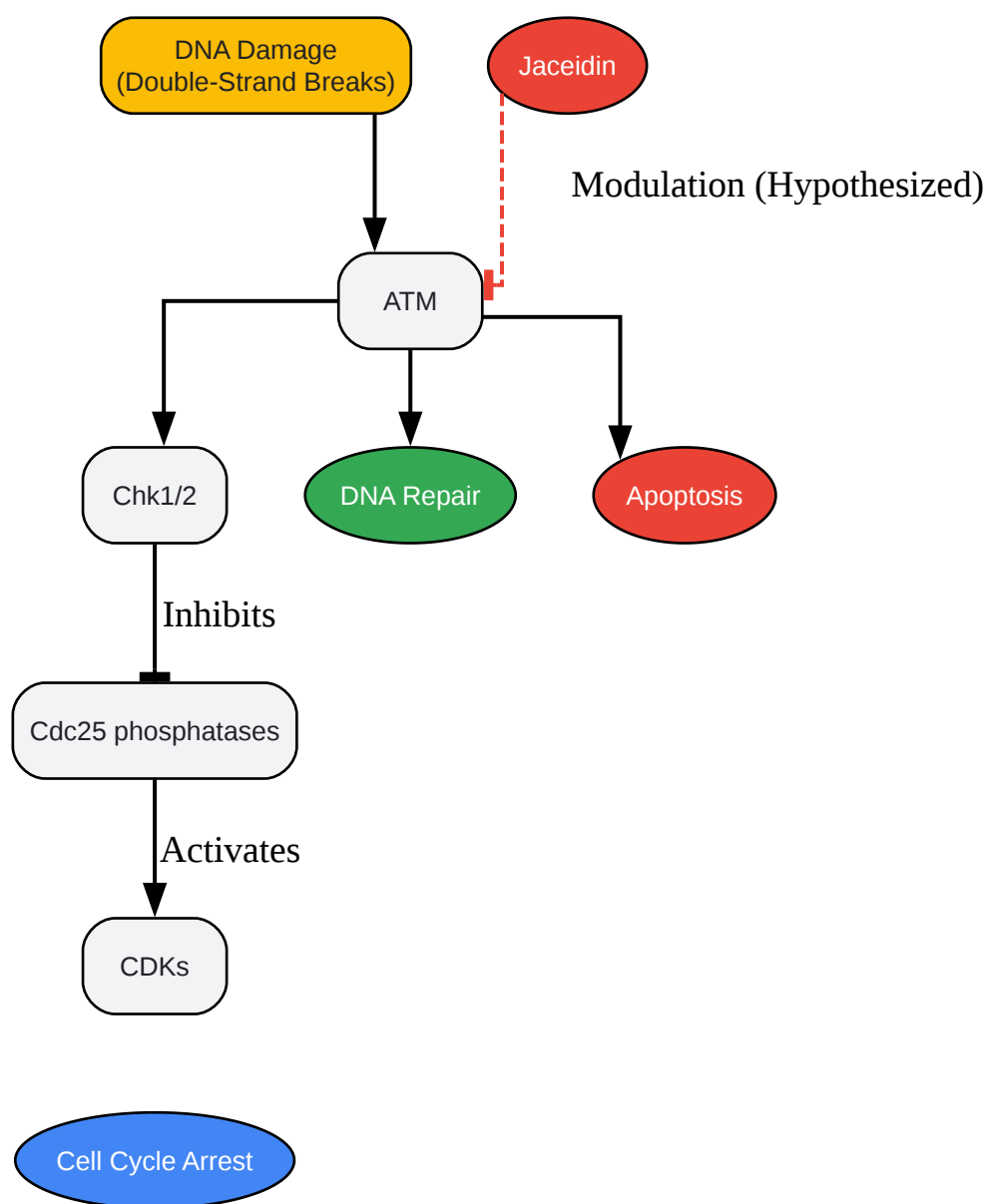


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Caption: Hypothesized inhibition of the PI3K/Akt signaling pathway by **Jaceidin**.

ATM-Chk1/2 Signaling Pathway

The Ataxia Telangiectasia Mutated (ATM) and Checkpoint kinases 1 and 2 (Chk1/2) pathway is a crucial component of the DNA damage response (DDR), orchestrating cell cycle arrest, DNA repair, and apoptosis.

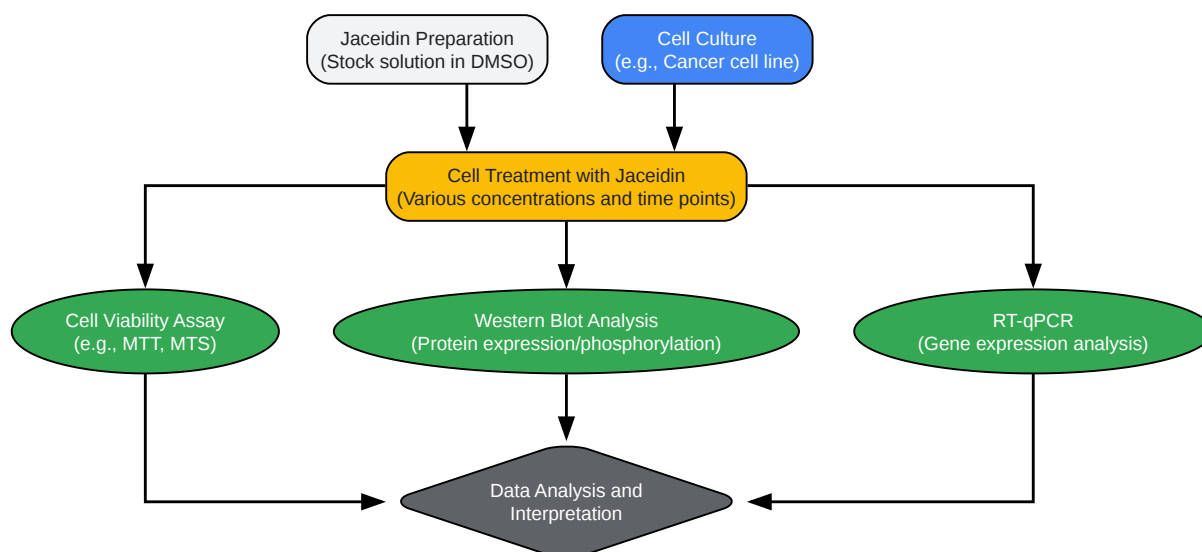


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Caption: Hypothesized modulation of the ATM-Chk1/2 DNA damage response pathway by **Jaceidin**.

Experimental Workflow for a Typical In Vitro Study

The following diagram outlines a general workflow for investigating the biological activity of **Jaceidin** in a laboratory setting.



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Caption: General experimental workflow for in vitro evaluation of **Jaceidin**.

Conclusion

Jaceidin presents a promising scaffold for the development of novel therapeutic agents. Its well-defined physicochemical properties provide a solid foundation for formulation and drug delivery studies. Furthermore, its ability to modulate key signaling pathways involved in cell proliferation, inflammation, and DNA damage response highlights its potential in treating a range of complex diseases. The experimental protocols and pathway diagrams provided in this guide are intended to facilitate further research and development of **Jaceidin** and its analogues. Continued investigation into the precise molecular targets and mechanisms of action of **Jaceidin** will be crucial in realizing its full therapeutic potential.

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References

- 1. Jaceosidin: A Natural Flavone with Versatile Pharmacological and Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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